

Chemical structure and properties of Torosachrysone 8-O-beta-gentiobioside.

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Compound of Interest

Compound Name:	Torosachrysone 8-O-beta-gentiobioside
Cat. No.:	B13404381

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In-Depth Technical Guide: Torosachrysone 8-O-beta-gentiobioside

For Researchers, Scientists, and Drug Development Professionals

Abstract

Torosachrysone 8-O-beta-gentiobioside is a naturally occurring naphtho- α -pyrone glycoside that has garnered interest within the scientific community for its potential therapeutic properties. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and reported biological activities. While specific quantitative data on its bioactivity and detailed experimental protocols remain limited in publicly accessible literature, this document consolidates the available information and presents representative methodologies for its study. The guide also addresses the current gap in knowledge regarding its mechanism of action and associated signaling pathways.

Chemical Structure and Properties

Torosachrysone 8-O-beta-gentiobioside is characterized by a tetracyclic aglycone core, torosachrysone, linked to a gentiobiose (a disaccharide of two β -D-glucose units) moiety via an O-glycosidic bond at the C-8 position.

Chemical Structure:

- IUPAC Name: (3S)-8-[(6-O- β -D-glucopyranosyl- β -D-glucopyranosyl)oxy]-3,4-dihydro-3,9-dihydroxy-6-methoxy-3-methyl-1(2H)-anthracenone
- CAS Number: 94356-13-5
- Molecular Formula: C₂₈H₃₆O₁₅
- Molecular Weight: 612.58 g/mol

The structural elucidation of **Torosachrysone 8-O-beta-gentiobioside** is typically achieved through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy (¹H-NMR, ¹³C-NMR, COSY, HMQC, HMBC) and Mass Spectrometry (MS).

Physicochemical Properties

A summary of the key physicochemical properties of **Torosachrysone 8-O-beta-gentiobioside** is presented in Table 1. These properties are crucial for its handling, formulation, and in vitro/in vivo studies.

Property	Value	Source(s)
Molecular Formula	C ₂₈ H ₃₆ O ₁₅	[1] [2]
Molecular Weight	612.58 g/mol	[1]
CAS Number	94356-13-5	[1] [2]
Appearance	Yellow crystalline powder	[3]
Predicted Density	1.66 ± 0.1 g/cm ³	[3]
Predicted Boiling Point	950.7 ± 65.0 °C	[3]
Predicted pKa	6.93 ± 0.40	[3]
Storage Condition	2-8°C	[3]

Biological Activities

Torosachrysone 8-O-beta-gentiobioside is reported to possess a range of biological activities, primarily based on its classification as a phenolic compound and its presence in medicinal plants.^[3] The primary reported activities include:

- Antioxidant Activity: As a phenolic glycoside, it is presumed to exhibit antioxidant properties by scavenging free radicals.
- Anti-inflammatory Activity: General anti-inflammatory effects have been attributed to this class of compounds.^[3]
- Anti-tumor Activity: Potential anti-tumor activities have also been suggested.^[3]

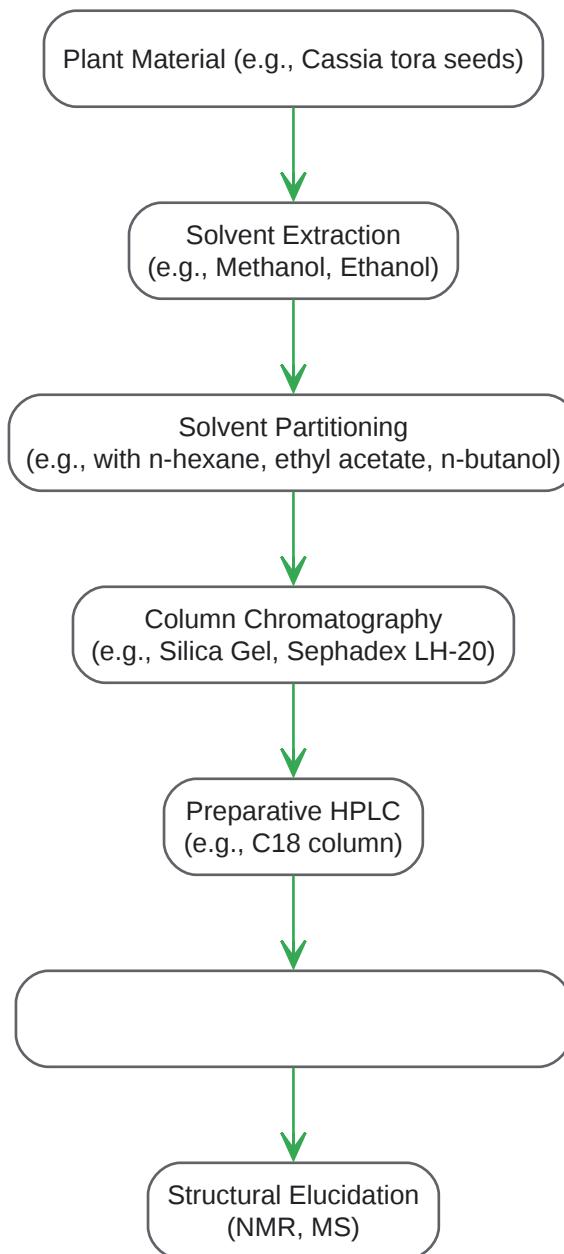
It is critical to note that while these activities are mentioned in general terms, specific quantitative data, such as IC_{50} values from various assays, for **Torosachrysone 8-O-beta-gentiobioside** are not readily available in the reviewed literature.

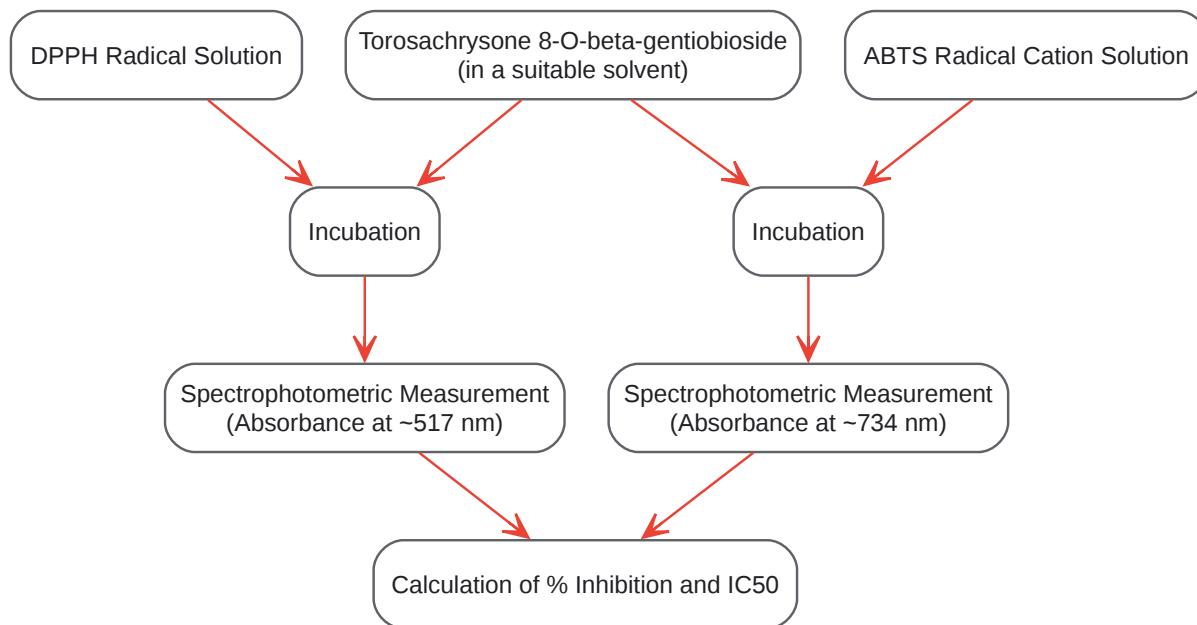
Experimental Protocols

Detailed experimental protocols specifically for **Torosachrysone 8-O-beta-gentiobioside** are not extensively documented. However, this section provides representative methodologies for the isolation, characterization, and evaluation of the biological activities of similar natural products, which can be adapted for the study of this compound.

Isolation and Purification

Torosachrysone 8-O-beta-gentiobioside is naturally found in the seeds of *Cassia tora* (Linn.) and plants of the Rubiaceae family.^{[3][4]} A general workflow for its isolation and purification is depicted below.





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